

physical and chemical properties of tetramethylammonium iodide

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Compound of Interest

Compound Name: Tetramethylammonium iodide

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An In-depth Technical Guide to the Physical and Chemical Properties of
Tetramethylammonium Iodide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetramethylammonium iodide (TMAI) is a quaternary ammonium salt with the chemical formula $(\text{CH}_3)_4\text{NI}$. It is a versatile compound utilized in various chemical and biological research areas. Its applications range from a phase-transfer catalyst in organic synthesis to a supporting electrolyte in electrochemical studies. This technical guide provides a comprehensive overview of the core physical and chemical properties of **tetramethylammonium iodide**, including detailed experimental protocols and visualizations to support research and development activities.

Physical Properties

The physical characteristics of **tetramethylammonium iodide** are well-documented, providing a foundation for its application in various experimental settings. These properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₂ IN	
Molecular Weight	201.05 g/mol	
Appearance	White to light yellow crystalline powder.	
Melting Point	>300 °C (decomposes)	[1]
Density	1.84 g/cm ³	[1]
Solubility	Sparingly soluble in water and ethanol.[1] Insoluble in chloroform and diethyl ether.[1] Soluble in anhydrous ethanol.[1]	[1]
Crystal Structure	Tetragonal	

Chemical Properties

Tetramethylammonium iodide exhibits reactivity and stability characteristics that are crucial for its use in chemical synthesis and other applications.

Property	Description	Source(s)
Stability	Stable under normal conditions, but is hygroscopic and light-sensitive.[1] It should be stored in a dark, dry place under an inert atmosphere.[1]	[1]
Reactivity	Acts as a phase-transfer catalyst. It is also used in polarographic analysis and for the determination of germanium. Can be used for the facile iodination of aromatic compounds.	
Thermal Decomposition	Upon heating, it can decompose to release irritating and toxic gases and vapors, including nitrogen oxides (NO _x), carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen iodide.[2]	[2]
Incompatible Materials	Strong oxidizing agents.[3]	[3]

Spectroscopic Data

Spectroscopic analysis is essential for the characterization of **tetramethylammonium iodide**. Key spectral data are summarized below.

Spectroscopy	Details	Source(s)
^1H NMR	A proton NMR spectrum is available.[4]	[4]
^{13}C NMR	A carbon-13 NMR spectrum is available.[5]	[5]
Infrared (IR) Spectroscopy	An IR spectrum is available.	
Raman Spectroscopy	Raman spectra have been used to characterize tetramethylammonium polyiodides derived from TMAI. [6]	[6]

Experimental Protocols

Detailed methodologies for key experiments involving **tetramethylammonium iodide** are provided below.

Synthesis of Tetramethylammonium Triiodide

This protocol describes the synthesis of tetramethylammonium triiodide from **tetramethylammonium iodide** and iodine.

Materials:

- **Tetramethylammonium iodide** (0.5 g)
- Iodine (0.6 g)
- Ethanol (12 mL)
- 50 mL Beaker
- Stirring rod
- Hot plate

- Ice bath
- Vacuum filtration apparatus

Procedure:

- Add 0.5 g of **tetramethylammonium iodide** to a 50 mL beaker and break up any clumps with a stirring rod.[\[7\]](#)
- Add 0.6 g of iodine and 12 mL of ethanol to the beaker.[\[7\]](#)
- Place the beaker on a hot plate under a fume hood and stir the solution at a low temperature until the **tetramethylammonium iodide** has completely dissolved. This should take approximately 10 minutes.[\[7\]](#)
- Remove the beaker from the hot plate and allow it to cool to room temperature undisturbed to allow for the formation of large crystals.[\[7\]](#)
- Once at room temperature, place the beaker in an ice bath for about 10 minutes to maximize crystal formation.[\[7\]](#)
- Collect the crystals by vacuum filtration.[\[7\]](#)

Synthesis of Tetramethylammonium Pentaiodide

This protocol details the synthesis of tetramethylammonium pentaiodide.

Materials:

- **Tetramethylammonium iodide** (0.5 g)
- Iodine (1.3 g)
- 95% Ethanol (12 mL) or Ethyl Acetate (20 mL)
- 50 mL Beaker
- Hot plate

- Ice bath
- Vacuum filtration apparatus

Procedure:

- Add a predetermined quantity of **tetramethylammonium iodide** to a clean, dry beaker.[8]
- Add iodine and the chosen solvent (ethanol or ethyl acetate) to the beaker.[8][9]
- Gently heat the mixture on a hot plate while stirring to facilitate the dissolution of the reactants.[8] For the ethyl acetate solvent, heat in a hot water bath at 95°C for 45 minutes.[9]
- After complete dissolution, allow the solution to cool gradually to room temperature to induce crystal formation.[8]
- Cool the solution further in an ice bath.[9]
- Isolate the formed crystals using vacuum filtration.[8]

Purification by Recrystallization

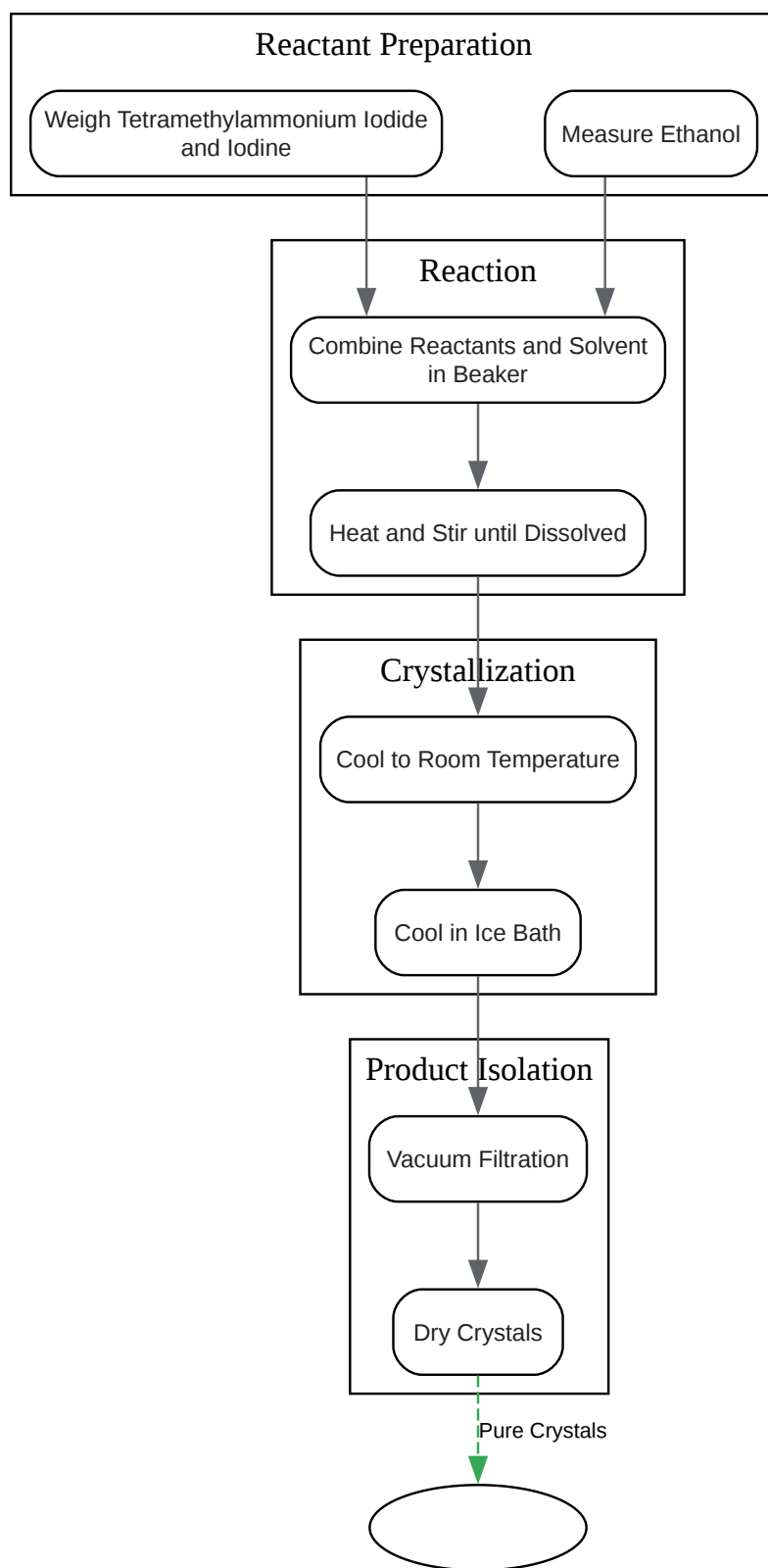
Tetramethylammonium iodide can be purified by recrystallization from various solvents.

Procedure:

- Crystallize the iodide from water, 50% ethanol, an ethanol/diethyl ether mixture, or ethyl acetate.
- Alternatively, dissolve in an acetone/methanol (4:1) mixture and add an equal volume of acetone to induce crystallization.
- Dry the purified crystals in a vacuum desiccator.

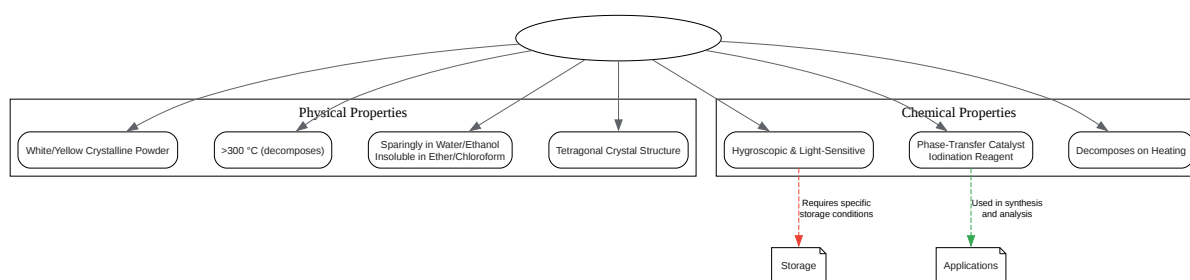
Visualizations

Diagrams illustrating key processes and relationships are provided below using the DOT language.



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Caption: Experimental workflow for the synthesis of tetramethylammonium polyiodides.



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Caption: Logical relationships of **tetramethylammonium iodide** properties and applications.

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References

- 1. Tetramethylammonium Iodide [chembk.com]
- 2. fishersci.com [fishersci.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. Tetramethylammonium iodide(75-58-1) 1H NMR spectrum [chemicalbook.com]
- 5. spectrabase.com [spectrabase.com]
- 6. NMeI_salts_JoelSmith | PDF [slideshare.net]
- 7. kimmykinly.weebly.com [kimmykinly.weebly.com]

- 8. studymoose.com [studymoose.com]
- 9. Reddit - The heart of the internet [reddit.com]
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